

comparison palitantin derivatives

antiplasmodial

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Compound Focus: Palitantin

CAS No.: 140224-89-1

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Alternative Antimalarial Compounds in Research

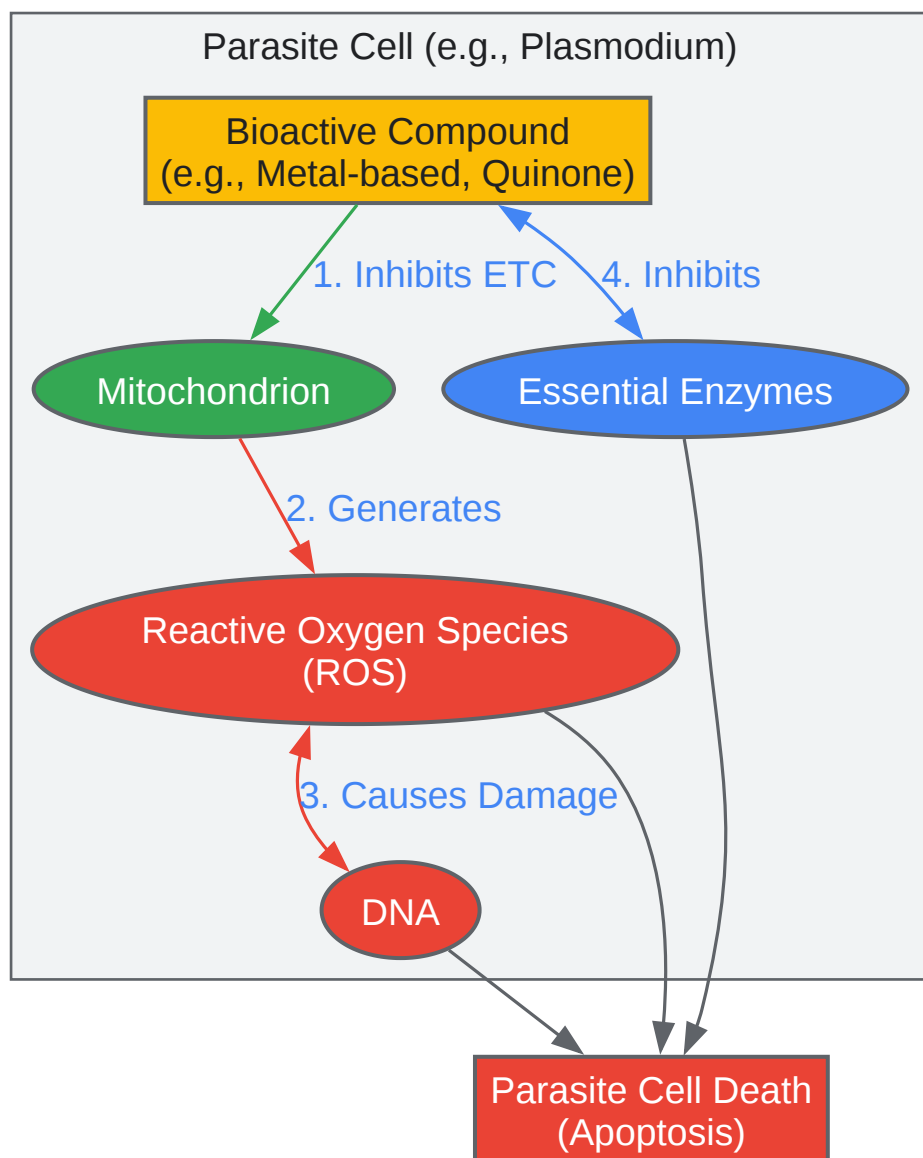
While data on **palitantin** is unavailable, research into other chemical families is active. The table below summarizes some of these compounds, which you may find useful for benchmarking or for exploring alternative chemical spaces.

Compound Class / Example	Key Antiplasmodial Data (Strain)	Proposed Mechanism of Action	Citation
Phenylaminonaphthoquinones (e.g., Compound 3)	IC ₅₀ : 0.0049 µg/mL (3D7, chloroquine-sensitive); 0.12 µg/mL (FCR-3, chloroquine-resistant) [1]	Generation of reactive oxygen species (ROS); potential inhibition of the cytochrome bc1 complex [1]	
Ferroquine	In Phase II clinical trials (as of 2015) [2]	Coordination metal complex; exact mechanism is multi-faceted [2]	
Atovaquone	FDA-approved anti-malarial drug [3]	Inhibits the cytochrome bc1 complex (Complex	

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		III) of the mitochondrial electron transport chain [3]	
Vanadium Compounds (e.g., VOSalophen)	Activity reported against <i>Plasmodium spp.</i> [4]	Generation of ROS; DNA interaction; enzyme inhibition [4]	

Generalized Mechanism of Action for Research Compounds

Many investigational antiparasitic compounds, including metal-based drugs and quinones, share common mechanisms of action. The diagram below illustrates this generalized pathway, which often involves targeting the parasite's unique biology.



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The diagram shows how these compounds often exert their effects by simultaneously attacking multiple vital systems within the parasite [2] [1] [4].

Suggestions for Further Research

To find the specific information you're looking for, you might consider these approaches:

- **Refine Your Search:** Use specialized scientific databases like PubMed, SciFinder, or Google Scholar with broader or related terms such as "natural product antimalarials," "fungal metabolites against

Plasmodium," or "polyketide antiplasmodial activity."

- **Explore Chemical Databases:** Search chemical and pharmacological databases (e.g., ChEMBL, PubChem) for bioactivity data on specific **palitantin** derivatives.
- **Review Patent Literature:** The search for novel antimalarial compounds is often documented in patent applications, which can be a source of detailed experimental data.

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References

1. Exploring the Antibacterial and Antiparasitic Activity of ... [mdpi.com]
2. Metal-Based Antiparasitic Therapeutics - NCBI - NIH [ncbi.nlm.nih.gov]
3. The anti-malarial drug atovaquone potentiates platinum ... [nature.com]
4. Vanadium compounds as antiparasitic agents [sciencedirect.com]

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